

# Technical Support Center: Compatibility of U.A.N. with Pesticides and Micronutrients

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## Compound of Interest

Compound Name: Urea ammonium nitrate

Cat. No.: B1144233

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the compatibility of **Urea Ammonium Nitrate** (UAN) with various pesticides and micronutrients. It includes troubleshooting guides, frequently asked questions (FAQs), and detailed experimental protocols to ensure the success and safety of your experiments.

## Frequently Asked Questions (FAQs)

Q1: What is UAN and why is its compatibility with other agents a concern?

A1: UAN (**Urea Ammonium Nitrate**) is a liquid fertilizer solution containing a mixture of urea, ammonium nitrate, and water. It is a popular nitrogen source in agriculture due to its ease of application. However, when tank-mixing UAN with pesticides or micronutrients, physical or chemical incompatibilities can arise. These can lead to the formation of precipitates that clog spray nozzles, reduced efficacy of the active ingredients, and potential crop injury.<sup>[1][2]</sup>

Q2: What is a "jar test" and why is it crucial before tank-mixing?

A2: A jar test is a simple, small-scale procedure to assess the physical compatibility of a mixture of products (UAN, pesticides, micronutrients) before large-scale tank-mixing.<sup>[3][4]</sup> It helps to identify potential issues like the formation of solids, gels, or separation into layers, which could cause application problems.<sup>[1]</sup> Performing a jar test is a critical step to prevent costly and time-consuming issues with clogged equipment and ineffective applications.<sup>[1]</sup>

Q3: What is the recommended order for mixing UAN with pesticides and micronutrients?

A3: The general rule of thumb is to follow the W.A.L.E.S. acronym, though some product labels may specify a different order.<sup>[5]</sup> Start by filling the tank with 50% of the required water. Then add the components in the following sequence, with good agitation between each addition:

- Wettable powders and Water-dispersible granules
- Agitate thoroughly
- Liquid flowables and suspensions
- Emulsifiable concentrates
- Solutions (this is where UAN is typically added) and Surfactants.<sup>[5]</sup>

Always consult the product labels for specific mixing instructions, as some may require pre-slurrying dry products in water before adding them to the UAN solution.<sup>[1]</sup>

Q4: What are the visual signs of incompatibility in a jar test or tank mix?

A4: Signs of physical incompatibility include:

- Precipitation: Formation of solid particles that settle at the bottom.
- Flocculation: Clumping of particles, creating a "cottage cheese" appearance.
- Gels or thick pastes: The mixture becomes viscous and difficult to pour.<sup>[1]</sup>
- Separation: The components form distinct layers, like oil and water.<sup>[1]</sup>
- Heat generation: An exothermic reaction indicating chemical incompatibility.
- White clouds or clear divisions appearing in the mixture.<sup>[3]</sup>

Q5: Can temperature affect the compatibility of UAN mixtures?

A5: Yes, temperature plays a significant role. Cold temperatures can increase the likelihood of "salting out," where dissolved salts in the UAN crystallize and fall out of solution, potentially

plugging equipment.[6][7] Some herbicides are also more prone to coagulation in cold UAN solutions. It is generally advised not to spray at temperatures over 25°C to avoid crop scorch.  
[3]

## Experimental Protocols

### Detailed Jar Test Protocol for UAN, Pesticide, and Micronutrient Mixtures

This protocol provides a step-by-step method for conducting a jar test to determine the physical compatibility of UAN with one or more pesticides and/or micronutrients.

#### Materials:

- A clean, clear glass quart jar with a lid
- The UAN solution you intend to use
- The pesticide(s) and micronutrient(s) to be tested
- The carrier (water) if applicable
- Measuring spoons or graduated cylinders for accurate measurement
- A stopwatch or timer
- Safety glasses and gloves

#### Procedure:

- Preparation: Wear appropriate personal protective equipment. Ensure the jar is clean and dry.
- Add Carrier: If your final spray solution will include water, add the proportional amount to the jar first. For example, if you plan to mix 50 gallons of water with 50 gallons of UAN, start with a 1:1 ratio in your jar.
- Follow Mixing Order (W.A.L.E.S.):

- Add any wettable powders or water-dispersible granules first. Cap the jar and shake well to disperse.
- Add liquid flowables and suspensions. Cap and shake.
- Add emulsifiable concentrates. Cap and shake.
- Add the UAN solution. Cap and shake.
- Finally, add any surfactants or other adjuvants. Cap and shake.
- Note: If you are not using water as a carrier, begin with the UAN solution and then add the other components in the correct order.
- Agitation: After adding each component, securely close the lid and invert the jar 10-15 times to ensure thorough mixing.
- Observation (Initial): Immediately after mixing, observe the solution for any signs of incompatibility as listed in FAQ Q4.
- Observation (After 30 Minutes): Let the jar stand undisturbed for 30 minutes and observe again for any settling, layering, or formation of precipitates.
- Observation (After 24 Hours - Optional but Recommended): For a more thorough assessment, let the jar sit for 24 hours and check for any delayed incompatibility reactions.
- Interpretation of Results:
  - Compatible: The mixture remains uniform and free of precipitates or separation.
  - Incompatible: Any of the signs of incompatibility are observed. Do not proceed with this tank mix.
  - Conditionally Compatible: Minor separation may occur but readily re-suspends with agitation. This mixture may be usable with constant and vigorous agitation in the spray tank.

## Quantitative Data Summary

The following tables provide a summary of compatibility information for UAN with various pesticides and micronutrients. This data is compiled from multiple sources and should be used as a general guide. A jar test is always recommended before mixing.

Table 1: UAN and Pesticide Compatibility

Pesticide Type	Active Ingredient Example	Compatibility with UAN	Notes
Herbicides	2,4-D Amine	Use with caution	May require pre-mixing with water to avoid separation.[4]
Atrazine	Generally Compatible	Dry formulations should be pre-slurried with water.[1]	
Glyphosate	Generally Compatible		
Nicosulfuron	Compatible	A jar test is still recommended.[8]	
Finesse	Generally Compatible		
Insecticides	Chlorpyrifos	Generally Compatible	
Bifenthrin	Generally Compatible		
Fungicides	Propiconazole	Generally Compatible	
Azoxystrobin	Generally Compatible		

Table 2: UAN and Micronutrient/Other Fertilizer Compatibility

Micronutrient/Fertilizer	Chemical Formula/Name	Compatibility with UAN-32	Notes
Ammonium Thiosulfate (ATS)	$(\text{NH}_4)_2\text{S}_2\text{O}_3$	Use with caution	Mixing order is critical; add ATS after the herbicide. High concentrations of ATS can increase incompatibility risk. <a href="#">[9]</a>
Ammoniated Zinc	-	Compatible	A good option for adding zinc with UAN. <a href="#">[7]</a>
Ammonium Phosphate	$(\text{NH}_4)_2\text{HPO}_4$ / $\text{NH}_4\text{H}_2\text{PO}_4$	Incompatible	<a href="#">[10]</a>
Calcium Nitrate	$\text{Ca}(\text{NO}_3)_2$	Incompatible	<a href="#">[10]</a>
Potassium Chloride	KCl	Incompatible	<a href="#">[10]</a>
Phosphoric Acid	$\text{H}_3\text{PO}_4$	Incompatible	<a href="#">[10]</a>
Sulfuric Acid	$\text{H}_2\text{SO}_4$	Incompatible	<a href="#">[10]</a>

## Troubleshooting Guides

Problem 1: Precipitates or "sludge" form in the tank.

Potential Cause	Solution
Incorrect Mixing Order	Always follow the W.A.L.E.S. mixing order unless a product label specifies otherwise. <sup>[5]</sup> Ensure dry products are added and dispersed before liquids.
Chemical Incompatibility	The products are not compatible. Stop and drain the tank safely. Clean the tank thoroughly before reuse. Always perform a jar test to prevent this.
Low Water Temperature	Cold temperatures can cause some products to fall out of solution. Try to mix and apply when temperatures are moderate. <sup>[6]</sup>
Poor Water Quality	Hard water (high in calcium and magnesium) can sometimes interfere with mixture stability.

Problem 2: Spray nozzles are clogging.

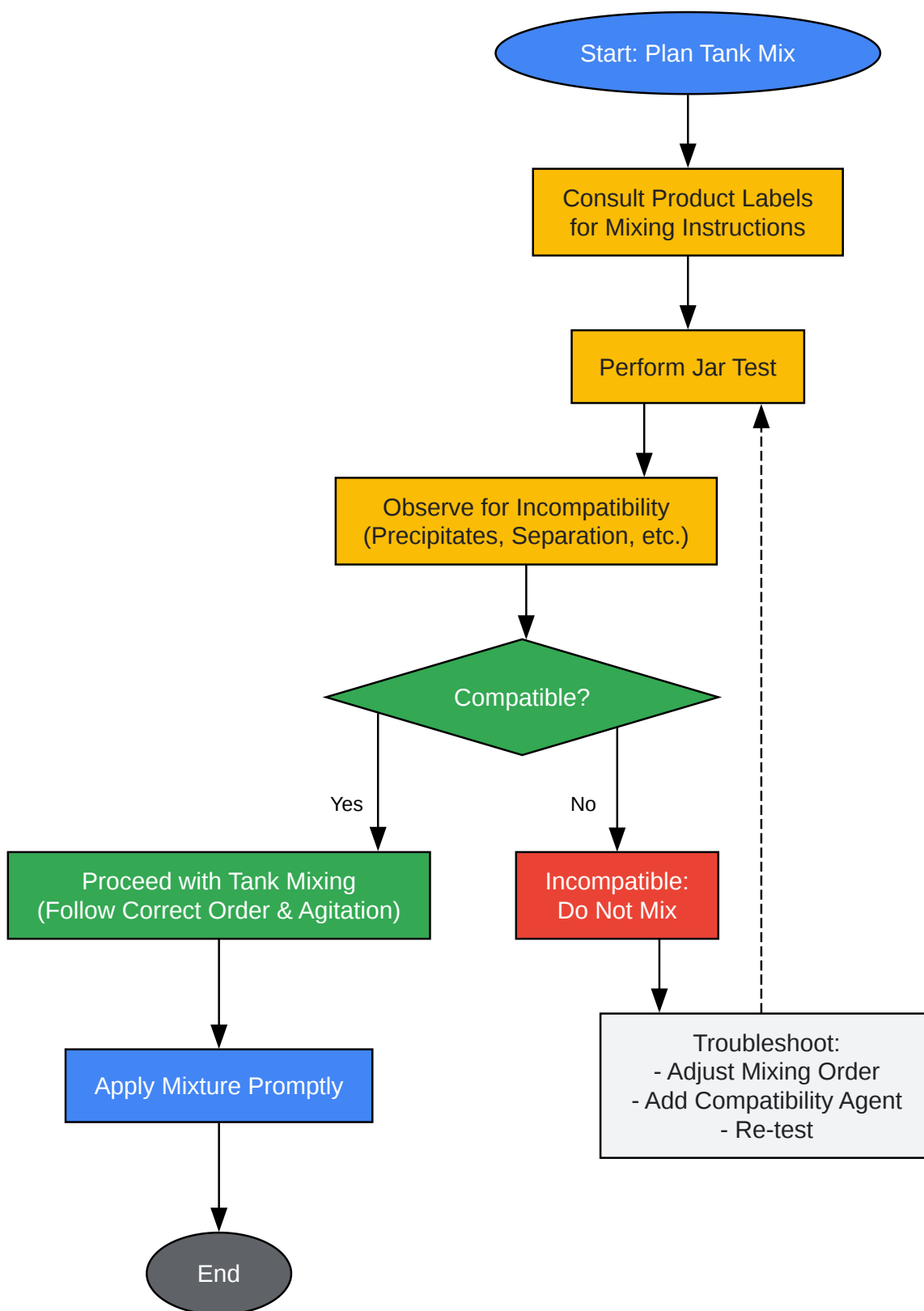
Potential Cause	Solution
Incompatible Mixture	Small, unseen precipitates from an incompatible mix can clog nozzle screens. Conduct a jar test to confirm compatibility.
"Salting Out" of UAN	In cold weather, the salts in UAN can crystallize. <sup>[6]</sup> <sup>[7]</sup> Avoid storing UAN at temperatures below its salt-out point. If crystals have formed, they may be re-dissolved by circulating warmer solution or adding water. <sup>[6]</sup>
Incomplete Dissolving of Dry Products	Ensure dry formulations are completely dissolved and dispersed before adding other components. Pre-slurrying with water is often recommended. <sup>[1]</sup>

Problem 3: Crop shows signs of leaf burn or injury after application.

Potential Cause	Solution
High Application Rate of UAN	Applying high rates of UAN, especially in a broadcast spray, can cause foliar burn. Consider using streamer nozzles to direct the solution to the soil.
Hot and Humid Conditions	Spraying in hot, humid weather increases the risk of crop injury. <a href="#">[3]</a> Apply during cooler parts of the day.
Herbicide and UAN Synergy	UAN can enhance the activity of some herbicides, leading to increased crop response. <a href="#">[11]</a> Be cautious with post-emergence applications and always check herbicide labels for restrictions when using UAN as a carrier. <a href="#">[11]</a>
Incorrect Nozzle Type	Using flat fan nozzles for combined herbicide and UAN application can increase leaf coverage and the risk of burn. <a href="#">[2]</a> Streamer nozzles are often recommended for applying UAN to minimize foliar contact. <a href="#">[2]</a>

## Visualizations





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Caption: Workflow for assessing UAN mixture compatibility.

This comprehensive guide should assist you in successfully and safely conducting your experiments involving UAN and its mixtures. Always prioritize safety and follow product label instructions.

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